

"Methyl 2-(quinoxalin-6-yl)acetate" material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2-(quinoxalin-6-yl)acetate

Cat. No.: B596701

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In-depth Technical Guide: Methyl 2-(quinoxalin-6-yl)acetate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of **Methyl 2-(quinoxalin-6-yl)acetate** (CAS No. 1233318-23-4). Due to the limited availability of specific data for this compound, information from closely related analogues, such as Methyl 2-(quinoxalin-2-yl)acetate and other quinoxaline derivatives, has been included to provide a thorough understanding. All data derived from analogues is clearly indicated.

Introduction

Methyl 2-(quinoxalin-6-yl)acetate is a heterocyclic compound featuring a quinoxaline core with a methyl acetate substituent at the 6-position. The quinoxaline ring system is a prominent scaffold in medicinal chemistry, recognized for its wide range of biological activities.^[1] Consequently, **Methyl 2-(quinoxalin-6-yl)acetate** serves as a valuable intermediate in the synthesis of more complex molecules with potential therapeutic applications, including antiviral and anticancer agents.^[1] This guide summarizes the available safety information, physicochemical properties, and potential biological significance of this compound and the broader class of quinoxaline derivatives.

Physicochemical Properties

Specific experimental data for **Methyl 2-(quinoxalin-6-yl)acetate** is limited. The following table includes known properties and data for related compounds to provide a comparative overview.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂	[2]
Molecular Weight	202.21 g/mol	[2]
CAS Number	1233318-23-4	[1]
Appearance	Not specified (likely solid)	-
Melting Point	No data available	-
Boiling Point	No data available	-
Solubility	No data available	-
Long-Term Storage	Store in a cool, dry place	[3]

Note: The lack of comprehensive experimental data for the target compound necessitates reliance on data from suppliers and chemical databases.

Material Safety and Handling (Based on Analogues)

A specific Material Safety Data Sheet (MSDS) for **Methyl 2-(quinoxalin-6-yl)acetate** is not publicly available. The following hazard and safety information is derived from the MSDS of the positional isomer, Methyl 2-(quinoxalin-2-yl)acetate, and other related quinoxaline derivatives. [4][5] Researchers should handle this compound with the assumption that it possesses similar hazardous properties.

Hazard Identification

Hazard Statement (GHS)	Description	Source (Analogue)
H315	Causes skin irritation	[4]
H319	Causes serious eye irritation	[4]
H335	May cause respiratory irritation	[4]

Precautionary Statements

Precautionary Statement (GHS)	Description	Source (Analogue)
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[4]
P264	Wash skin thoroughly after handling.	[4]
P271	Use only outdoors or in a well-ventilated area.	[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[4]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[4]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]
P312	Call a POISON CENTER or doctor if you feel unwell.	[4]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.	[4]
P405	Store locked up.	-
P501	Dispose of contents/container to an approved waste disposal plant.	-

First Aid Measures (Based on Analogues)

Exposure Route	First Aid Measures	Source (Analogue)
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.	[4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.	[4]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.	[4]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[4] Wash hands thoroughly after handling.[4] Avoid breathing fumes.[4] Use only with adequate ventilation.[4] Wear suitable protective clothing, gloves, and eye/face protection.[4]

- Storage: Store in a tightly-closed container when not in use.^[5] Store in a cool, dry, well-ventilated area away from incompatible substances.^[5] Keep away from sources of ignition.^[6]

Experimental Protocols (Representative)

A specific, detailed experimental protocol for the synthesis of **Methyl 2-(quinoxalin-6-yl)acetate** is not available in the searched literature. However, a common method for the synthesis of quinoxaline derivatives involves the condensation of an o-phenylenediamine with a 1,2-dicarbonyl compound.^[7] A plausible synthetic route to the target compound could involve the esterification of 2-(quinoxalin-6-yl)acetic acid. One source suggests the use of trimethylsilyldiazomethane for this purpose.^[8]

Representative Synthesis of a Quinoxaline Core

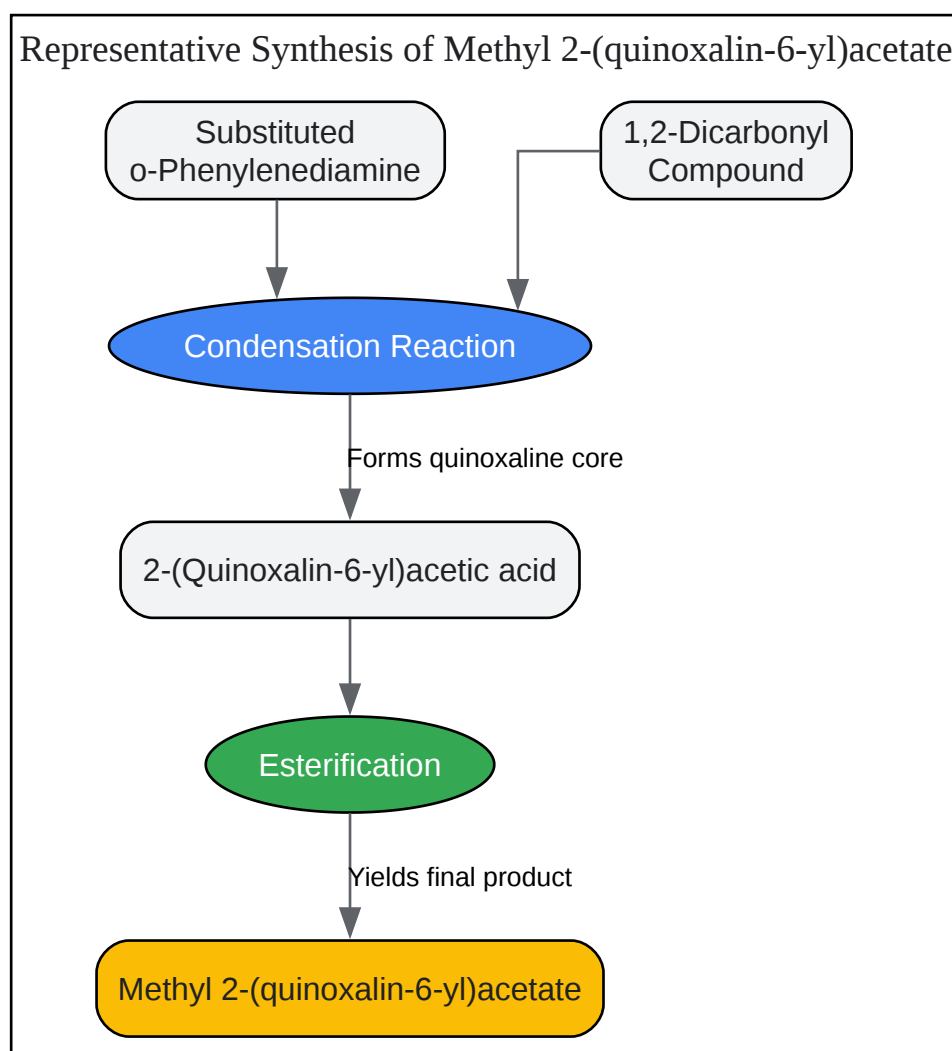
The following is a generalized procedure for the synthesis of a quinoxaline ring, a key step in producing compounds like **Methyl 2-(quinoxalin-6-yl)acetate**. This protocol is based on common synthetic methodologies for this class of compounds.^{[9][10]}

- Reaction Setup: To a solution of a substituted 1,2-phenylenediamine (1.0 eq) in a suitable solvent (e.g., ethanol or acetic acid) is added a 1,2-dicarbonyl compound (1.0-1.2 eq).
- Reaction Conditions: The reaction mixture is stirred at room temperature or heated to reflux for a period ranging from a few hours to overnight, depending on the reactivity of the substrates.
- Work-up: Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- Purification: The crude product is then purified by recrystallization from a suitable solvent or by column chromatography on silica gel to afford the desired quinoxaline derivative.

Postulated Esterification to Yield Methyl 2-(quinoxalin-6-yl)acetate

The final step to obtain the target compound would be the esterification of 2-(quinoxalin-6-yl)acetic acid.

- Reaction Setup: 2-(Quinoxalin-6-yl)acetic acid is dissolved in a mixture of toluene and methanol.[8]
- Reagent Addition: Trimethylsilyldiazomethane (2.0M in hexanes) is added dropwise to the solution until bubbling ceases.[8]
- Work-up and Purification: The solvent is evaporated, and the crude product is purified to yield **Methyl 2-(quinoxalin-6-yl)acetate**. [8]



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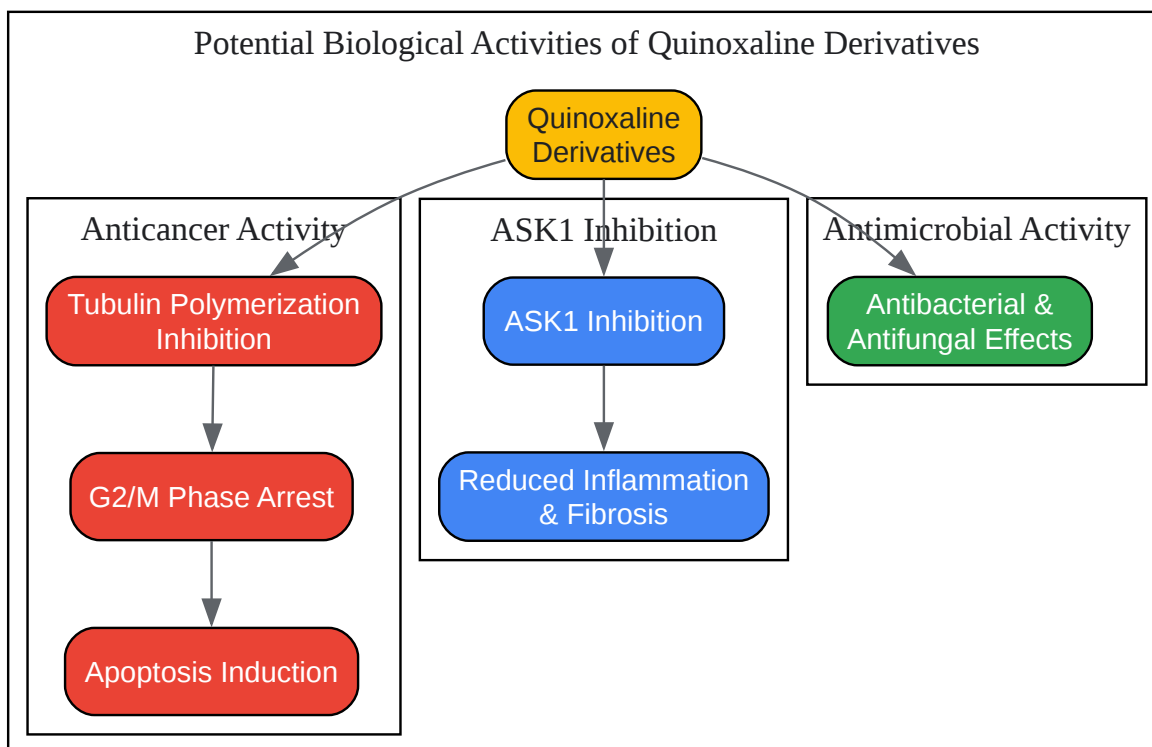
Caption: Generalized synthetic workflow for **Methyl 2-(quinoxalin-6-yl)acetate**.

Biological Activity and Signaling Pathways of Quinoxaline Derivatives

While no specific biological data or signaling pathway information has been found for **Methyl 2-(quinoxalin-6-yl)acetate**, the quinoxaline scaffold is a well-established pharmacophore with a broad spectrum of biological activities.^[7]^[11] Quinoxaline derivatives have been investigated for their potential as:

- **Anticancer Agents:** Some derivatives act as tubulin polymerization inhibitors, leading to G2/M phase cell cycle arrest and apoptosis via the mitochondrial pathway.^[12] Others have shown activity against various cancer cell lines, including colon, liver, and breast cancer.^[13]
- **ASK1 Inhibitors:** Certain quinoxaline derivatives have been identified as potent inhibitors of apoptosis signal-regulating kinase 1 (ASK1), suggesting potential therapeutic applications in diseases like non-alcoholic steatohepatitis.^[14]
- **Antimicrobial Agents:** Various quinoxaline derivatives have demonstrated antibacterial and antifungal properties.^[7]^[11]
- **Antiviral Agents:** The quinoxaline moiety is present in compounds with activity against a range of viruses.^[7]

The diverse biological effects of quinoxaline derivatives are attributed to their ability to interact with various biological targets, leading to the modulation of different signaling pathways.



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Caption: Overview of potential signaling pathways modulated by quinoxaline derivatives.

Conclusion

Methyl 2-(quinoxalin-6-yl)acetate is a valuable chemical intermediate, primarily utilized in research and development for the synthesis of novel compounds with potential therapeutic properties. While specific safety and biological data for this compound are scarce, the well-documented activities of the quinoxaline class of compounds suggest that it is a promising building block for the discovery of new drugs. Researchers handling this compound should exercise caution, adhering to the safety guidelines for related hazardous materials, and recognize its potential in the development of anticancer, anti-inflammatory, and antimicrobial agents. Further studies are warranted to fully elucidate the specific properties and biological activities of **Methyl 2-(quinoxalin-6-yl)acetate**.

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- To cite this document: BenchChem. ["Methyl 2-(quinoxalin-6-yl)acetate" material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b596701#methyl-2-quinoxalin-6-yl-acetate-material-safety-data-sheet-msds]

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